

2-Isopropoxypyridine: A Versatile Building Block for Advanced Functional Materials

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Compound of Interest

Compound Name: 2-Isopropoxypyridine

CAS No.: 16096-13-2

Cat. No.: B097995

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Introduction

2-Isopropoxypyridine is a heterocyclic organic compound that has emerged as a crucial building block in the synthesis of a diverse array of functional materials. Its unique electronic properties and steric profile, conferred by the isopropoxy group at the 2-position of the pyridine ring, make it a valuable synthon in the fields of medicinal chemistry, drug discovery, and materials science. The pyridine nitrogen acts as a hydrogen bond acceptor and a coordination site for metals, while the isopropoxy group can influence solubility, metabolic stability, and molecular conformation. This combination of features allows for the fine-tuning of the physicochemical and biological properties of the resulting functional materials.

This document provides detailed application notes and protocols for the use of **2-isopropoxypyridine** in the synthesis of functional materials, with a focus on its applications in drug development and materials for organic electronics.

Application in Medicinal Chemistry

2-Isopropoxyppyridine derivatives have shown significant promise in the development of novel therapeutic agents targeting a range of diseases. The incorporation of this moiety can lead to enhanced biological activity and improved pharmacokinetic profiles.

GPR120 Agonists for Metabolic Disorders

Derivatives of **2-isopropoxyppyridine** have been investigated as G protein-coupled receptor 120 (GPR120) agonists, which are promising targets for the treatment of diabetes, obesity, and hyperlipidemia.[1]

Table 1: Synthesis of a GPR120 Agonist Precursor

Reactant 1	Reactant 2	Product	Reaction Type	Yield	Reference
3-(4-((2-isopropoxyppyridine)-3-yl)methoxy)phenyl)propynoic acid ethyl ester	Hydroxylamine (50% aq. solution)	5-(4-((2-isopropoxyppyridin-3-yl)methoxy)phenyl)isoxazole-3-ol	Cyclization	Not specified	[1]

Inhibitors of O-GlcNAcase (OGA) for Neurodegenerative Diseases

2-Isopropoxyppyridine has been utilized as a key structural component in the synthesis of inhibitors of O-GlcNAcase (OGA), an enzyme implicated in the pathology of tauopathies such as Alzheimer's disease.[2]

Antiviral Agents

The **2-isopropoxyppyridine** scaffold is present in compounds designed to treat arenavirus infections. The synthesis often involves the preparation of a boronic acid derivative of **2-isopropoxyppyridine** for subsequent cross-coupling reactions.[3]

Antituberculosis Agents

In the quest for new treatments for tuberculosis, 3,5-dialkoxypyridine analogues of bedaquiline have been synthesized, where **2-isopropoxypyridine** is a key starting material. These compounds aim to improve upon the potency and safety profile of existing drugs.[4]

Table 2: Characterization of an Antituberculosis Agent Intermediate

Compound	¹ H NMR (CDCl ₃) δ (ppm)	Reference
5-(ethoxymethoxy)-2-isopropoxypyridine	7.94 (d, J = 3.0 Hz, 1H), 7.33–7.30 (m, 1H), 6.61 (d, J = 8.9 Hz, 1H), 5.20 (sep, J = 6.2 Hz, 1H), 5.14 (s, 2H), 3.73 (q, J = 7.0 Hz, 2H), 1.25 (t, J = 7.0 Hz, 3H), 1.34 (d, J = 6.2 Hz, 6H)	[4]

Modulators of GABAA Receptors for Alcohol Abuse Disorders

β-Carboline derivatives synthesized from 4-chloro-5-iodo-**2-isopropoxypyridine** have shown potential in reducing alcohol self-administration, likely through their action at the benzodiazepine site of the GABAA receptor.[5]

Experimental Protocols

Protocol 1: Synthesis of 5-(4-((2-isopropoxypyridin-3-yl)methoxy)phenyl)isoxazol-3-ol[1]

This protocol describes the final step in the synthesis of a GPR120 agonist.

Materials:

- 3-(4-((**2-isopropoxypyridine**)-3-yl)methoxy)phenyl)propynoic acid ethyl ester
- Hydroxylamine (50% aqueous solution)
- Tetrahydrofuran (THF)

- Ethanol

Procedure:

- Dissolve 3-(4-((**2-isopropoxypyridine**)-3-yl)methoxy)phenyl)propynoic acid ethyl ester (126 mg) in a mixture of tetrahydrofuran (1 ml) and ethanol (0.5 ml).
- To this solution, add 0.066 ml of hydroxylamine (50% aqueous solution).
- Stir the reaction mixture at room temperature and monitor the progress by a suitable method (e.g., TLC or LC-MS).
- Upon completion, work up the reaction mixture to isolate the product, 5-(4-((2-isopropoxypyridin-3-yl)methoxy)phenyl)isoxazol-3-ol.

Protocol 2: Synthesis of 2-isopropoxypyridine-5-boronic acid[3]

This protocol outlines the preparation of a key intermediate for Suzuki coupling reactions in the synthesis of antiviral agents.

Materials:

- A suitable 5-substituted-**2-isopropoxypyridine** (e.g., 5-bromo-**2-isopropoxypyridine**)
- A boronic acid source (e.g., bis(pinacolato)diboron)
- Palladium catalyst (e.g., Pd(dppf)Cl₂)
- Base (e.g., potassium acetate)
- Anhydrous solvent (e.g., dioxane)

Procedure:

- In a flame-dried flask under an inert atmosphere (e.g., argon), combine 5-bromo-**2-isopropoxypyridine**, bis(pinacolato)diboron, potassium acetate, and the palladium catalyst.

- Add anhydrous dioxane to the flask.
- Heat the reaction mixture to the appropriate temperature (e.g., 80-100 °C) and stir for the required time, monitoring the reaction by TLC or GC-MS.
- After completion, cool the reaction mixture and perform an aqueous workup.
- Extract the product with an organic solvent, dry the organic layer, and concentrate under reduced pressure.
- Purify the crude product by a suitable method such as column chromatography to obtain **2-isopropoxypyridine-5-boronic acid pinacol ester**.
- Hydrolyze the pinacol ester to the boronic acid if required for the subsequent reaction.

Protocol 3: Buchwald-Hartwig Amination using 4-chloro-5-iodo-2-isopropoxypyridine[5]

This protocol describes a key step in the synthesis of β -carboline derivatives.

Materials:

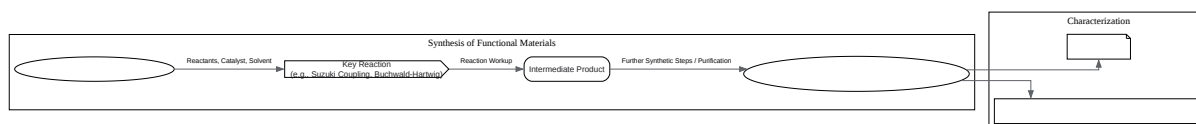
- 4-chloro-5-iodo-**2-isopropoxypyridine** (214 mg, 0.72 mmol)
- 4-aminopyridine (68.8 mg, 0.73 mmol)
- Palladium(II) acetate (Pd(OAc)₂, 4.8 mg, 0.0216 mmol)
- rac-BINAP (13.4 mg, 0.0216 mmol)
- Cesium carbonate (Cs₂CO₃, 1.17 g, 3.6 mmol)
- Toluene

Procedure:

- In a reaction vessel, combine 4-chloro-5-iodo-**2-isopropoxypyridine**, 4-aminopyridine, Pd(OAc)₂, rac-BINAP, and Cs₂CO₃.

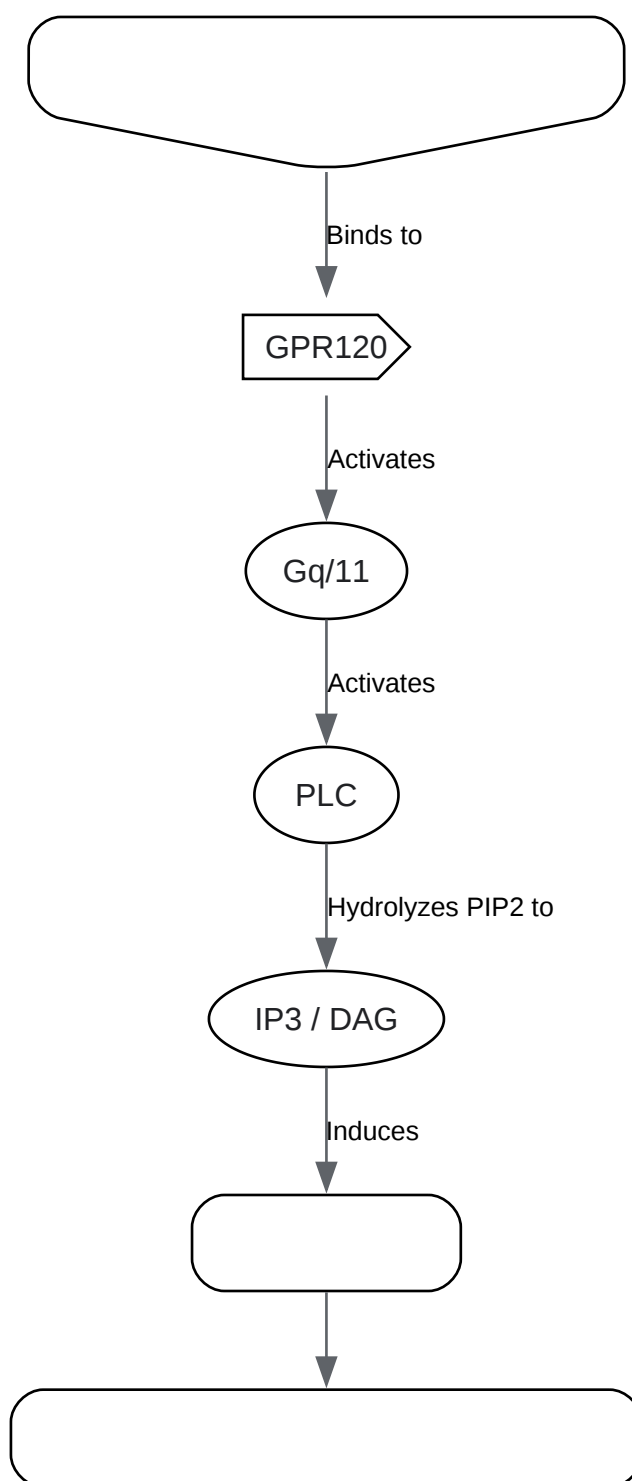
- Add toluene to the vessel and heat the mixture at reflux for 6 hours at 140 °C.
- Monitor the reaction for the formation of the diarylamine product.
- Upon completion, cool the reaction and perform a suitable workup and purification to isolate the product.

Visualizations



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Caption: General experimental workflow for the synthesis and characterization of functional materials from **2-isopropoxypyridine**.



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Caption: Simplified signaling pathway of a GPR120 agonist derived from **2-isopropoxy pyridine**.

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